

# An In-depth Technical Guide to the Physicochemical Properties of Methyl 1-Naphthaleneacetate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Methyl 1-naphthaleneacetate*

Cat. No.: *B1676424*

[Get Quote](#)

## Foreword for the Modern Researcher

**Methyl 1-naphthaleneacetate**, a synthetic auxin, holds a significant position in both agricultural and pharmaceutical research. Its role as a plant growth regulator is well-documented, influencing everything from root induction to fruit development.<sup>[1][2]</sup> Beyond its horticultural applications, it serves as a crucial intermediate in the synthesis of various organic compounds.<sup>[3]</sup> This guide is designed for the discerning researcher, scientist, and drug development professional. It moves beyond a simple recitation of data, offering a synthesized narrative that explains the "why" behind the "what." We will delve into the core physicochemical properties, the analytical methodologies used to validate them, and the practical insights necessary for its effective application and handling. Every piece of data and every protocol is presented with the aim of ensuring scientific integrity and empowering your research endeavors.

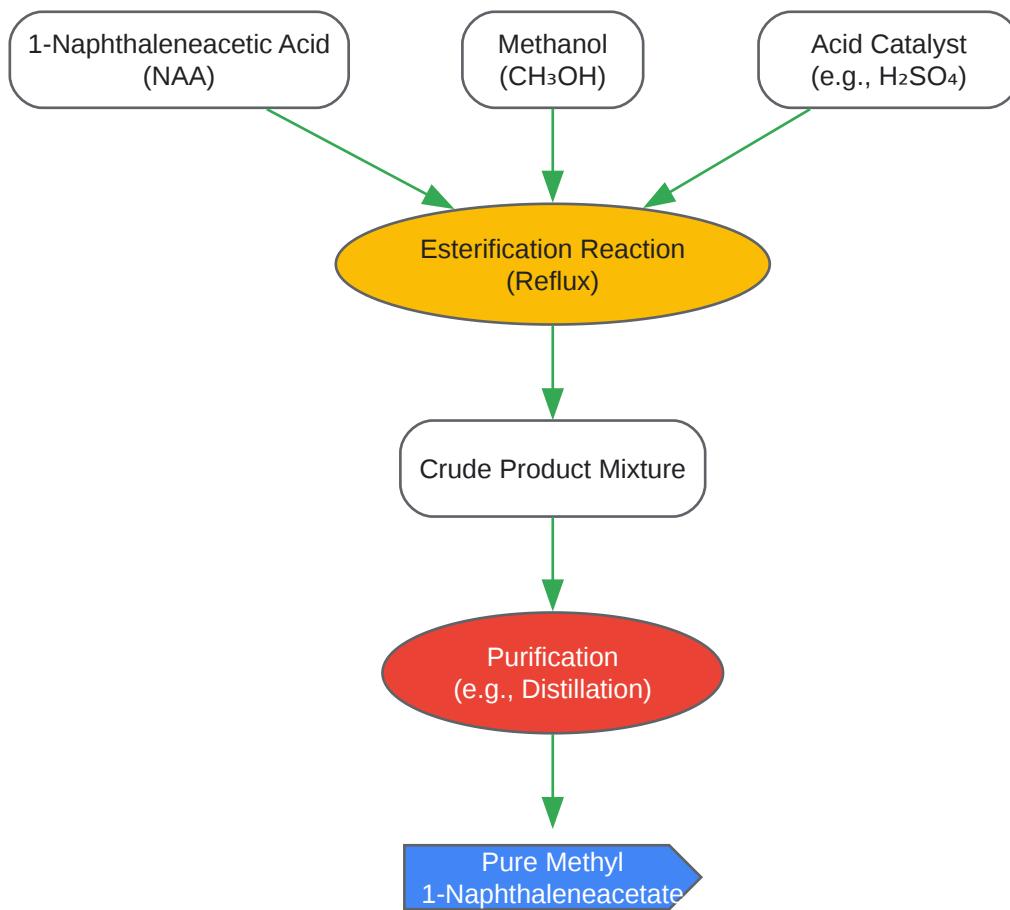
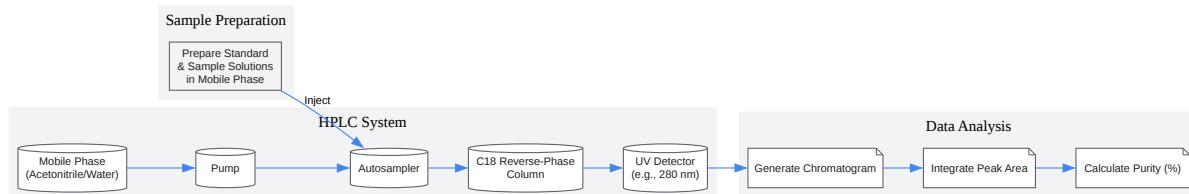
## Core Molecular Identity and Physicochemical Profile

**Methyl 1-naphthaleneacetate** is an aromatic ester characterized by a naphthalene moiety linked to a methyl acetate group.<sup>[4]</sup> This structure is fundamental to its chemical behavior and biological activity.

## Identifiers and Structural Representation

- Chemical Name: Methyl (naphthalen-1-yl)acetate<sup>[5]</sup>

- CAS Number: 2876-78-0[\[3\]](#)
- Molecular Formula: C<sub>13</sub>H<sub>12</sub>O<sub>2</sub>[\[3\]](#)
- Molecular Weight: 200.23 g/mol [\[3\]](#)
- Synonyms: Methyl 1-naphthylacetate, 1-Naphthaleneacetic acid methyl ester, Hormonit, Kartofin[\[3\]](#)[\[5\]](#)[\[6\]](#)



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chembk.com](http://chembk.com) [chembk.com]
- 2. [ca.bloomtechz.com](http://ca.bloomtechz.com) [ca.bloomtechz.com]
- 3. Methyl naphthalene-1-acetate CAS#: 2876-78-0 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 4. 1-萘乙酸甲酯 96% | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 5. Methyl 1-naphthaleneacetate | SIELC Technologies [[sielc.com](http://sielc.com)]
- 6. 1-Naphthaleneacetic acid, methyl ester [[webbook.nist.gov](http://webbook.nist.gov)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Methyl 1-Naphthaleneacetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676424#physicochemical-properties-of-methyl-1-naphthaleneacetate>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)